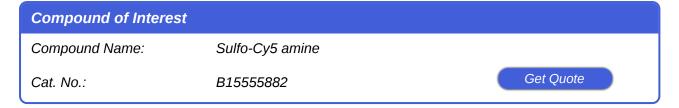


Application Notes and Protocols: Sulfo-Cy5 Amine NHS Ester Labeling of Primary Amines

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfo-Cy5 NHS ester is a water-soluble, amine-reactive fluorescent dye widely used for labeling biomolecules containing primary amines, such as proteins, peptides, and amine-modified oligonucleotides.[1][2] The N-hydroxysuccinimide (NHS) ester group readily reacts with primary amino groups (-NH2) to form a stable amide bond.[3][4] The sulfonated form (Sulfo-) of the cyanine 5 (Cy5) dye enhances its water solubility, allowing for labeling reactions in aqueous environments without the need for organic co-solvents, which can be beneficial for proteins prone to denaturation. This far-red fluorescent dye is well-suited for applications requiring low autofluorescence from biological samples.

These application notes provide detailed protocols for the labeling of primary amines with Sulfo-Cy5 NHS ester, determination of the degree of labeling, and relevant technical data to guide researchers in their experimental design.

Properties of Sulfo-Cy5 NHS Ester

The key spectral and physical properties of Sulfo-Cy5 NHS ester are summarized in the table below.

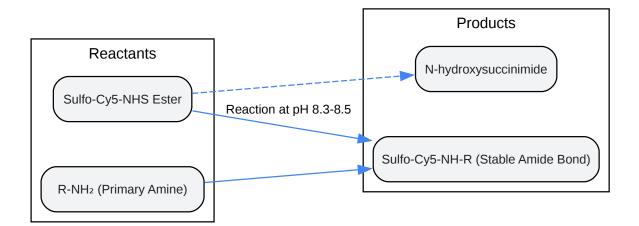


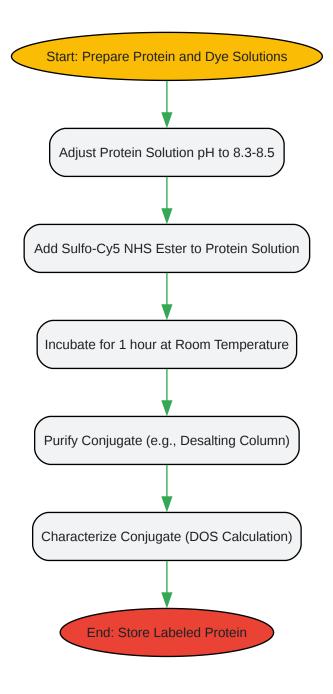
Property	Value	Reference
Excitation Maximum (λmax)	~646 nm	
Emission Maximum (λmax)	~662 nm	
Molar Extinction Coefficient	~271,000 cm ⁻¹ M ⁻¹ at 646 nm	
Molecular Weight	~777.94 g/mol	
Solubility	Good in water, DMF, and DMSO	
Reactive Group	N-hydroxysuccinimide (NHS) ester	_
Reactivity	Primary amines	_

Reaction of Sulfo-Cy5 NHS Ester with Primary Amines

The fundamental reaction involves the nucleophilic attack of a primary amine on the carbonyl carbon of the NHS ester, leading to the formation of a stable amide bond and the release of N-hydroxysuccinimide.









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